

Synthesis and purification of C.I. Solvent Red 179 for research purposes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Solvent red 179

Cat. No.: B401729

[Get Quote](#)

An In-depth Technical Guide to the Synthesis and Purification of **C.I. Solvent Red 179** for Research Applications

Introduction

C.I. Solvent Red 179 is a yellowish-red, oil-soluble dye belonging to the amino ketone class of compounds.^{[1][2]} It is a significant colorant utilized across various industries, including plastics, resins, fibers, and inks, due to its high heat resistance, light fastness, and strong tinting power.^{[3][4][5]} For research and development purposes, particularly in materials science and drug development, a consistent and high-purity supply of this compound is essential. This guide provides a detailed methodology for the synthesis and purification of **C.I. Solvent Red 179**, tailored for a laboratory setting.

Chemical Identity:

- Chemical Name: 14H-Benz^{[3][6]}isoquino[2,1-a]perimidin-14-one^[7]
- C.I. Name: Solvent Red 179^[1]
- CAS Number: 6829-22-7, 89106-94-5^{[1][7]}
- Molecular Formula: C₂₂H₁₂N₂O^{[1][7]}
- Molecular Weight: 320.34 g/mol ^{[1][7]}

Synthesis of C.I. Solvent Red 179

The primary manufacturing method for **C.I. Solvent Red 179** involves the condensation reaction of 1,8-Diaminonaphthalene with 1,8-Naphthalic anhydride.^{[1][7]} A process that utilizes glacial acetic acid as a solvent has been shown to be effective, resulting in high yields and purity.^[8]

Experimental Protocol: Synthesis

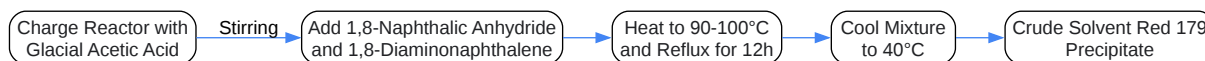
This protocol is adapted from a patented production process, optimized for laboratory scale.^[8]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add the reactants and solvent according to the ratios specified in Table 1.
- **Reactant Addition:** Begin stirring the solvent and then add 1,8-Naphthalic anhydride, followed by 1,8-Diaminonaphthalene.
- **Heating and Reflux:** Heat the mixture to a temperature of 90-100°C. The reaction should proceed under reflux for approximately 12 hours.
- **Cooling:** After the reflux period, cool the reaction mixture to 40°C.
- **Product Isolation:** The crude product, which precipitates out of the glacial acetic acid, is then ready for purification.

Data Presentation: Synthesis Parameters

Parameter	Value/Description
Reactants	1,8-Diaminonaphthalene, 1,8-Naphthalic anhydride
Solvent	Glacial Acetic Acid
Reaction Temperature	90-100°C
Reaction Time	12 hours (under reflux)
Expected Yield	> 95%

Visualization: Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **C.I. Solvent Red 179**.

Purification of C.I. Solvent Red 179

The use of glacial acetic acid as the reaction solvent simplifies purification, as by-products remain dissolved while the desired product precipitates.[8] The purification process involves filtration, washing, and drying to isolate the high-purity compound.

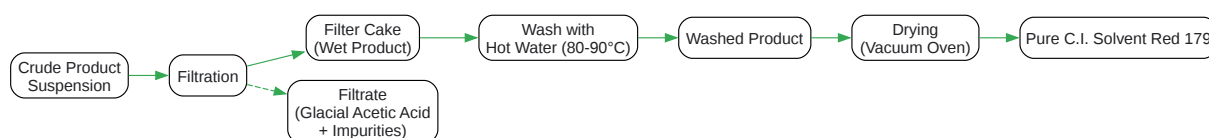
Experimental Protocol: Purification

- Filtration: Filter the cooled reaction mixture to separate the solid **C.I. Solvent Red 179** from the filtrate containing the solvent and dissolved impurities. The filtrate, primarily glacial acetic acid, can be recovered via distillation for reuse.[8]
- Washing: Wash the collected filter cake with hot water (80-90°C) until the washings are neutral. This step removes any remaining acetic acid and water-soluble impurities.[8]
- Drying: Dry the washed product in a vacuum oven to remove residual water. The final product is a deep yellowish-red powder.[2]

Data Presentation: Purification Parameters

Step	Parameter	Value/Description
Isolation	Filtration	Standard laboratory filtration apparatus
Washing	Solvent	Hot Water
Temperature	80-90°C	
Endpoint	Neutral pH of washings	
Drying	Method	Vacuum Oven

Visualization: Purification Workflow



[Click to download full resolution via product page](#)

Caption: Purification workflow for **C.I. Solvent Red 179**.

Physicochemical and Quality Data

For research applications, ensuring the purity and identity of the synthesized compound is critical. High-purity **C.I. Solvent Red 179** (>99.5%) is commercially available and serves as a benchmark.^[9]

Property	Value
Appearance	Deep yellowish-red powder[2]
Melting Point	253 °C[7]
Boiling Point (Predicted)	611.6 ± 38.0 °C[7]
Density (Predicted)	1.40 ± 0.1 g/cm ³ [7]
Water Solubility	11 µg/L at 20°C[7]
Light Fastness	Grade 8 (Excellent)[5][10]

Safety and Handling

Proper safety precautions should be observed when handling the chemicals involved in this synthesis.

- Handling: Work in a well-ventilated area. Wear suitable protective clothing, including gloves and eye protection, to avoid contact with skin and eyes. Avoid the formation of dust.[11]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials.[11]
- Spills: In case of a spill, collect the material for disposal and clean the area. Avoid generating dust.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Solvent Dye Information - Solvent Red 179 [solventdye.info]
- 3. medchemexpress.com [medchemexpress.com]

- 4. Solvent Red 179, Transparent Red E2G, CAS 6829-22-7 [xcwydyes.com]
- 5. China Solvent Red 179 / CAS 89106 95-5/6829-22-7 factory and manufacturers | Precise Color [precisechem.com]
- 6. researchgate.net [researchgate.net]
- 7. Solvent Red 179 CAS#: 6829-22-7 [m.chemicalbook.com]
- 8. CN100413928C - Production process of solvent red 179 - Google Patents [patents.google.com]
- 9. nbinno.com [nbinno.com]
- 10. Solvent Red 179 [jnogilvychem.com]
- 11. echemi.com [echemi.com]
- To cite this document: BenchChem. [Synthesis and purification of C.I. Solvent Red 179 for research purposes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b401729#synthesis-and-purification-of-c-i-solvent-red-179-for-research-purposes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

